

CNX 774 whole blood stability testing

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Compound Focus: CNX-774

Cat. No.: S547899

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CNX-774 Overview

The table below summarizes the key characteristics of **CNX-774** identified in the search results.

Property	Description
Primary Known Target	Bruton's Tyrosine Kinase (BTK); irreversible covalent inhibitor [1] [2] [3].
Novelly Identified Target	Equilibrative Nucleoside Transporter 1 (ENT1) [4] [5].
Reported IC ₅₀ for BTK	< 1 nM (in enzymatic assays) [2] [3].
Physico-chemical Properties	Molecular Weight: 499.18-499.5 g/mol [1] [2]. LogP (XLogP): 3.04 [1].
Solubility (per vendor)	100 mg/mL in DMSO [2].

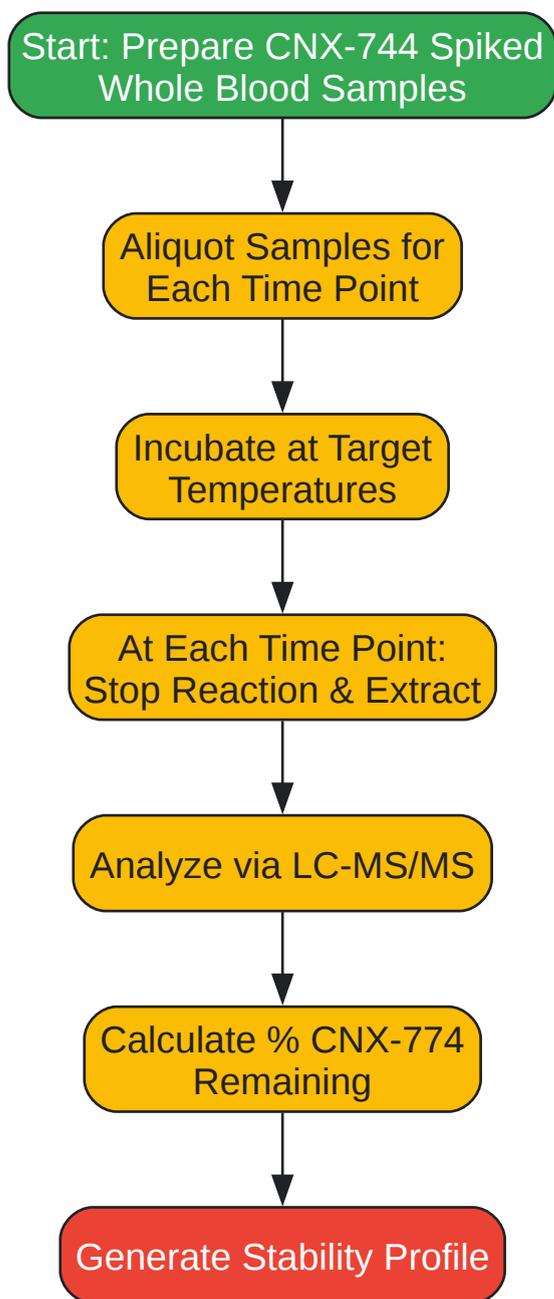
How to Proceed with Stability Testing

In the absence of a published protocol, you can establish a robust stability testing method by considering the following steps:

- **Consult Primary Suppliers:** Directly contact the commercial suppliers of **CNX-774** (e.g., Selleck Chemicals, MedChem Express). Their technical support teams may have unpublished stability data or method recommendations for this specific compound.
- **Leverage General Principles:** Develop a protocol based on standard practices for small molecule drug stability testing in biological matrices. Key steps would include:
 - **Sample Preparation:** Spike known concentrations of **CNX-774** into fresh, relevant whole blood (e.g., human, mouse).
 - **Incubation Conditions:** Incubate the samples at different temperatures (e.g., 4°C, room temperature) for various time points (e.g., 0, 1, 2, 4, 8, 24 hours) to mimic pre-processing conditions.
 - **Stopping Reaction & Extraction:** Immediately after each time point, stop the degradation process, typically by freezing samples at -80°C or by adding a stabilizing agent. Then, use a technique like protein precipitation or liquid-liquid extraction to isolate **CNX-774** from the blood matrix.
 - **Analysis via LC-MS/MS:** Use Liquid Chromatography with tandem Mass Spectrometry to quantify the remaining amount of **CNX-774**. The peak area at each time point is compared to the time-zero and calibrator samples to determine the percentage of the drug that remains stable.
- **Validate Your Method:** Once a method is established, perform a full validation to ensure it is reliable, assessing parameters like accuracy, precision, and the stability of the drug under the specific conditions of your experiment.

Experimental Workflow for Stability Testing

The diagram below outlines a generalized workflow you can adapt for your **CNX-774** stability study.



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